

# Pragliflozin-13C6: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Pragliflozin-13C6*

Cat. No.: *B15571258*

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Pragliflozin-13C6**, compiled for researchers, scientists, and drug development professionals. It is important to note that specific safety and toxicology data for **Pragliflozin-13C6** are not readily available in published literature. The information presented herein is largely extrapolated from the data available for its non-labeled parent compound, Ipragliflozin, and general safety protocols for handling isotopically labeled compounds and SGLT2 inhibitors. All laboratory personnel should consult the specific Material Safety Data Sheet (MSDS) provided by the supplier and adhere to their institution's safety protocols.

## Introduction

**Pragliflozin-13C6** is a stable, isotopically labeled form of Pragliflozin (also known as Ipragliflozin), a potent and selective inhibitor of the sodium-glucose co-transporter 2 (SGLT2). As a research chemical, it is primarily used in pharmacokinetic and metabolic studies to trace the absorption, distribution, metabolism, and excretion (ADME) of the drug. The carbon-13 isotope is non-radioactive and provides a distinct mass signature for detection by mass spectrometry. While the isotopic label does not significantly alter the chemical properties of the molecule, it is crucial to handle this compound with the same precautions as the active pharmaceutical ingredient.

## Hazard Identification and Classification

Based on the available data for the parent compound, Ipragliflozin, **Pragliflozin-13C6** should be handled as a potentially hazardous substance.

Pictograms: No specific pictograms are available for **Pragliflozin-13C6**. For Ipragliflozin, hazard pictograms are not consistently assigned across all supplier MSDSs, indicating a need for careful handling as a compound with unknown long-term health effects.

Signal Word: Not specified.

Hazard Statements (extrapolated):

- May be harmful if swallowed.
- May cause skin irritation.
- May cause serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements (extrapolated):

- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wash hands thoroughly after handling.
- Wear protective gloves/protective clothing/eye protection/face protection.
- If swallowed, call a poison center or doctor if you feel unwell.
- If on skin, wash with plenty of water.
- If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Physical and Chemical Properties

Quantitative data for **Pragliflozin-13C6** is limited. The following table summarizes the available information, primarily for the parent compound Ipragliflozin.

Property	Data
Chemical Formula	C <sub>15</sub> <sup>13</sup> C <sub>6</sub> H <sub>21</sub> FO <sub>5</sub> S
Molecular Weight	Approximately 410.47 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and methanol. Sparingly soluble in ethanol.
Storage Temperature	Recommended storage at -20°C for long-term stability.

## Stability and Storage

Proper storage is critical to maintain the integrity of **Pragliflozin-13C6**.

Condition	Stability Recommendation
Long-term Storage	Store as a solid at -20°C.
Solution Storage	Prepare solutions fresh. If necessary, store in a tightly sealed vial under inert gas at -80°C for short periods. Avoid repeated freeze-thaw cycles.
Light Sensitivity	Store protected from light.
Moisture Sensitivity	Store in a dry environment.

## Handling and Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Pragliflozin-13C6**. The following general guidelines should be followed.

## Engineering Controls

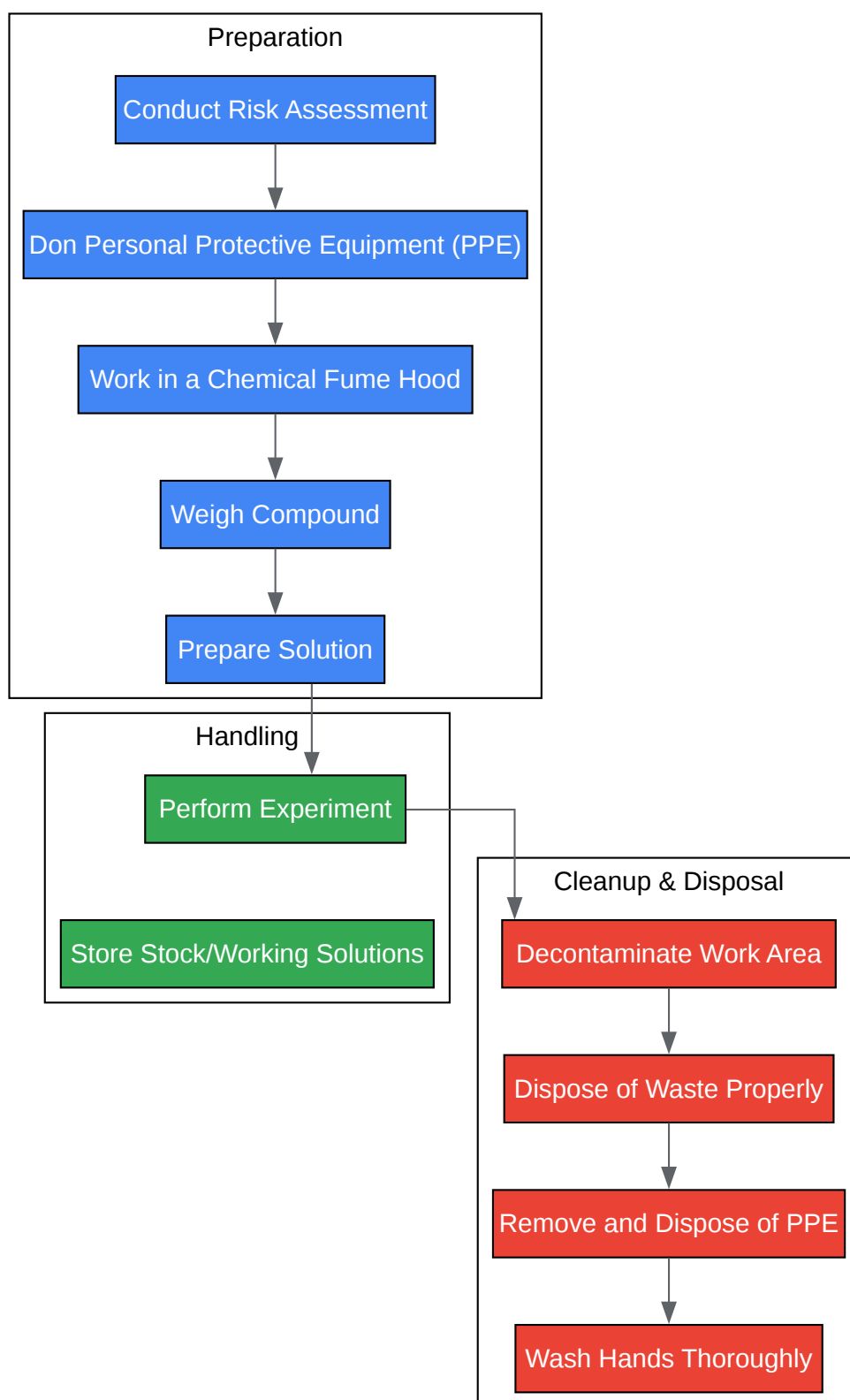
- Work in a well-ventilated area, preferably in a certified chemical fume hood, especially when handling the solid powder or preparing solutions.

- Ensure easy access to an eyewash station and a safety shower.

## Personal Protective Equipment

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- Skin and Body Protection: Wear a lab coat. For larger quantities, consider additional protective clothing.
- Respiratory Protection: If working outside a fume hood or if there is a risk of aerosolization, use a NIOSH-approved respirator with an appropriate cartridge.

The following diagram illustrates a general workflow for the safe handling of chemical compounds like **Pragliflozin-13C6**.



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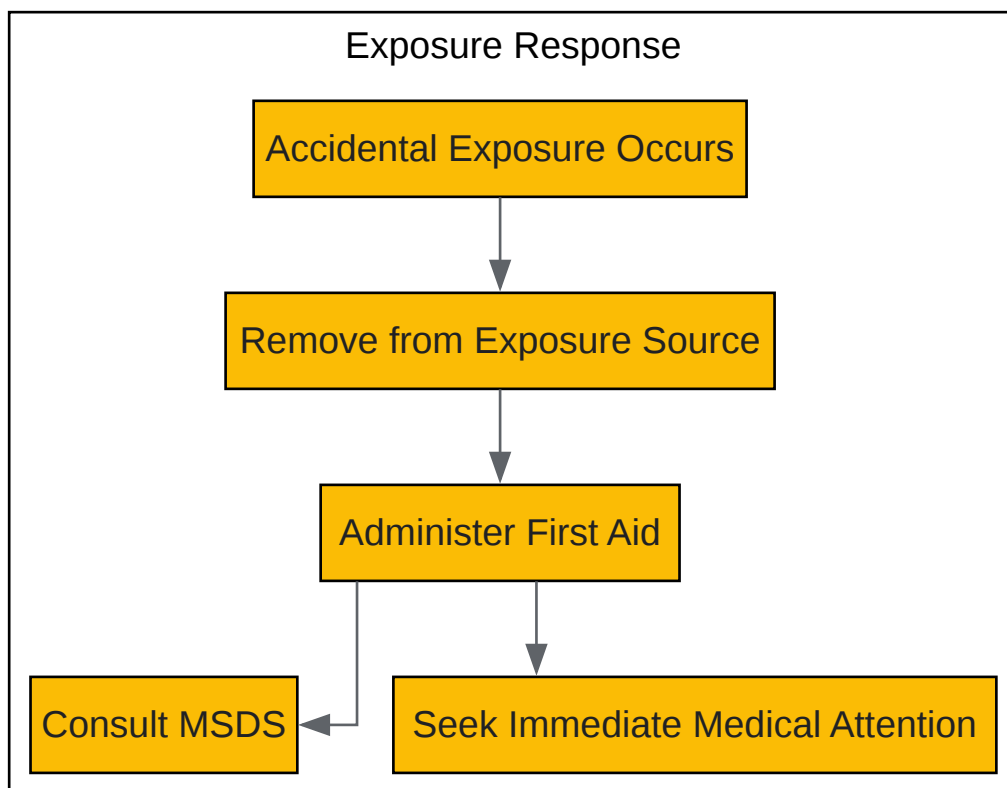
**Caption:** General workflow for safe handling of **Pragliflozin-13C6**.

## First Aid Measures

In case of exposure, follow these first aid guidelines and seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

The diagram below outlines the logical steps for responding to an accidental exposure.



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**Caption:** First aid response workflow for accidental exposure.

## Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment (PPE) as described in Section 5. Avoid breathing dust and contact with the substance.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** For small spills, carefully sweep up the solid material and place it in a sealed container for disposal. For solutions, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

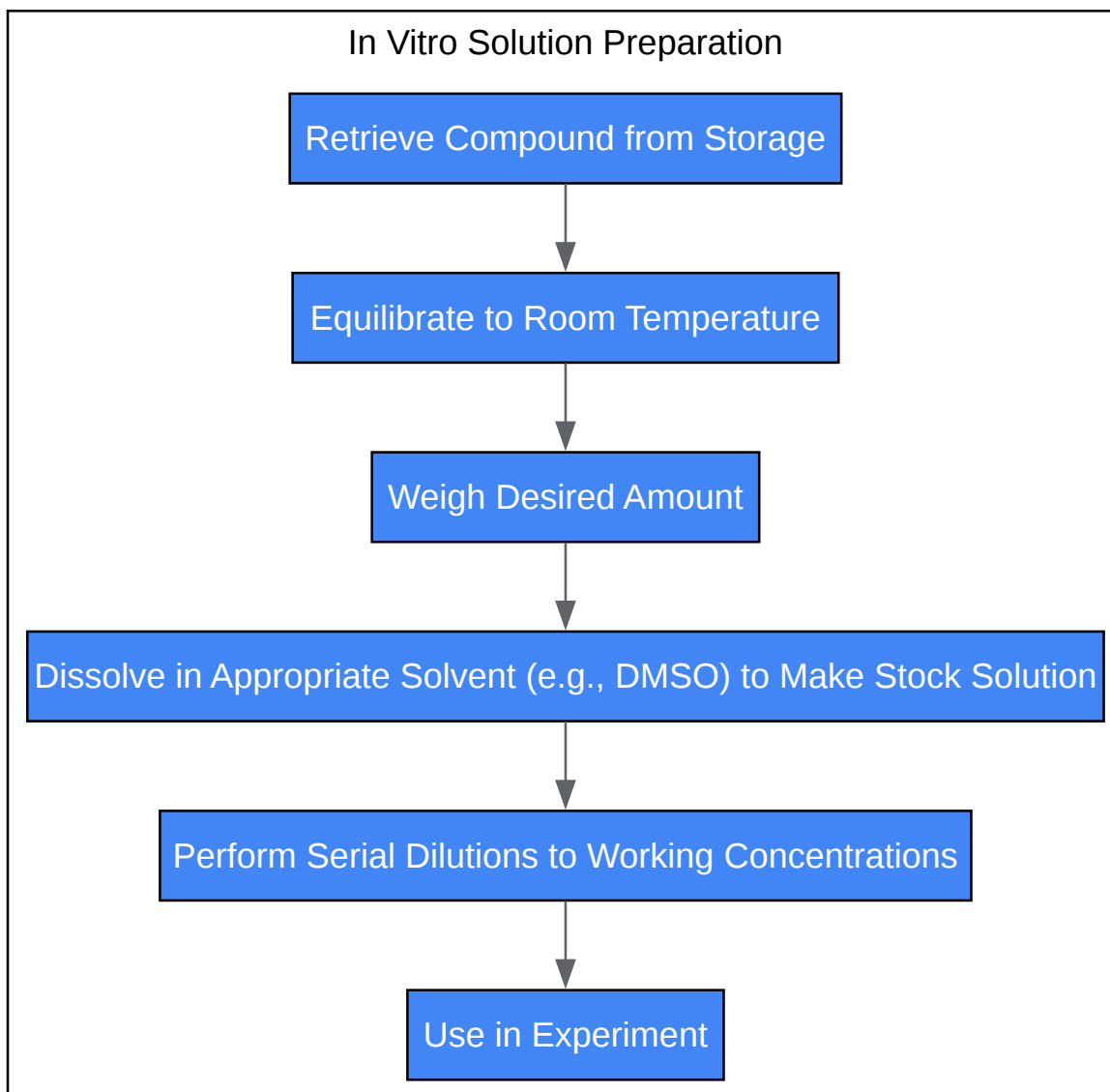
## Toxicological Information

There is no specific toxicological data available for **Pragliflozin-13C6**. The parent compound, Ipragliflozin, is an active pharmaceutical ingredient, and chronic exposure may have pharmacological effects. Handle with care to minimize exposure.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **Pragliflozin-13C6** are not available. Researchers should develop their own protocols in accordance with their institutional guidelines and relevant regulations. Any in vitro or in vivo studies should be preceded by a thorough literature review of the parent compound and similar SGLT2 inhibitors.

The following is a generalized workflow for preparing **Pragliflozin-13C6** for an in vitro experiment.



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**Caption:** General workflow for preparing **Pragliflozin-13C6** solutions.

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